

# An In-depth Technical Guide to the Physical Properties of Methyl 3-bromopropanoate

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## Compound of Interest

Compound Name: Methyl 3-bromopropanoate

Cat. No.: B147280

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This technical guide provides a comprehensive overview of the key physical properties of **Methyl 3-bromopropanoate**, a versatile reagent in organic synthesis. The information is presented to be a valuable resource for laboratory and research applications.

## Core Physical Properties

**Methyl 3-bromopropanoate** is a colorless to light yellow liquid.<sup>[1]</sup> It is a crucial intermediate in the synthesis of various pharmaceuticals and agrochemicals due to its reactive bromine substituent.<sup>[1]</sup>

Table 1: Quantitative Physical Properties of **Methyl 3-bromopropanoate**

Property	Value	Source(s)
Molecular Formula	C4H7BrO2	[1][2][3]
Molecular Weight	167.00 g/mol	[1][3]
Density	1.53 g/mL at 25 °C	[4][5][6]
Boiling Point	64-66 °C at 18 mmHg	[1][5][6][7]
105 °C at 60 mmHg	[2]	
Melting Point	Not available	[8]
Refractive Index (n <sub>20/D</sub> )	1.458	[4][5][6]
Flash Point	75 °C (167 °F) - closed cup	[2][7]
Solubility	Immiscible in water	[5][9]
Appearance	Colorless to light yellow liquid	[1][2]

## Experimental Protocols

Detailed methodologies for determining the key physical properties of liquid compounds like **Methyl 3-bromopropanoate** are outlined below.

### Determination of Boiling Point (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[10] The Thiele tube method is a common and efficient technique for this determination, requiring a small sample size.[11]

Apparatus:

- Thiele tube
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)

- Heat source (e.g., Bunsen burner)
- Mineral oil or other suitable heating bath liquid

Procedure:

- Fill the Thiele tube with a suitable heating bath liquid.
- Place a few milliliters of **Methyl 3-bromopropanoate** into the small test tube.
- Invert a capillary tube (sealed end up) and place it inside the test tube containing the sample.
- Attach the test tube to the thermometer and immerse them in the Thiele tube, ensuring the sample is level with the thermometer bulb.
- Gently heat the side arm of the Thiele tube.
- Observe for a continuous stream of bubbles emerging from the open end of the capillary tube.
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.  
[\[11\]](#)[\[12\]](#)

## Determination of Density

Density is the mass of a substance per unit volume. For liquids, it can be determined by accurately measuring the mass of a known volume.[\[13\]](#)

Apparatus:

- Graduated cylinder or pycnometer (density bottle)
- Analytical balance

Procedure:

- Measure and record the mass of a clean, dry graduated cylinder or pycnometer.[\[14\]](#)[\[15\]](#)

- Add a known volume of **Methyl 3-bromopropanoate** to the graduated cylinder or fill the pycnometer to its calibrated volume.
- Measure and record the combined mass of the container and the liquid.[\[14\]](#)[\[15\]](#)
- Calculate the mass of the liquid by subtracting the mass of the empty container.
- Calculate the density using the formula:  $\text{Density} = \text{Mass} / \text{Volume}$ .[\[14\]](#) For higher precision, repeat the measurement multiple times and calculate the average.[\[14\]](#)

## Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property and can be used to identify and assess the purity of a substance.

Apparatus:

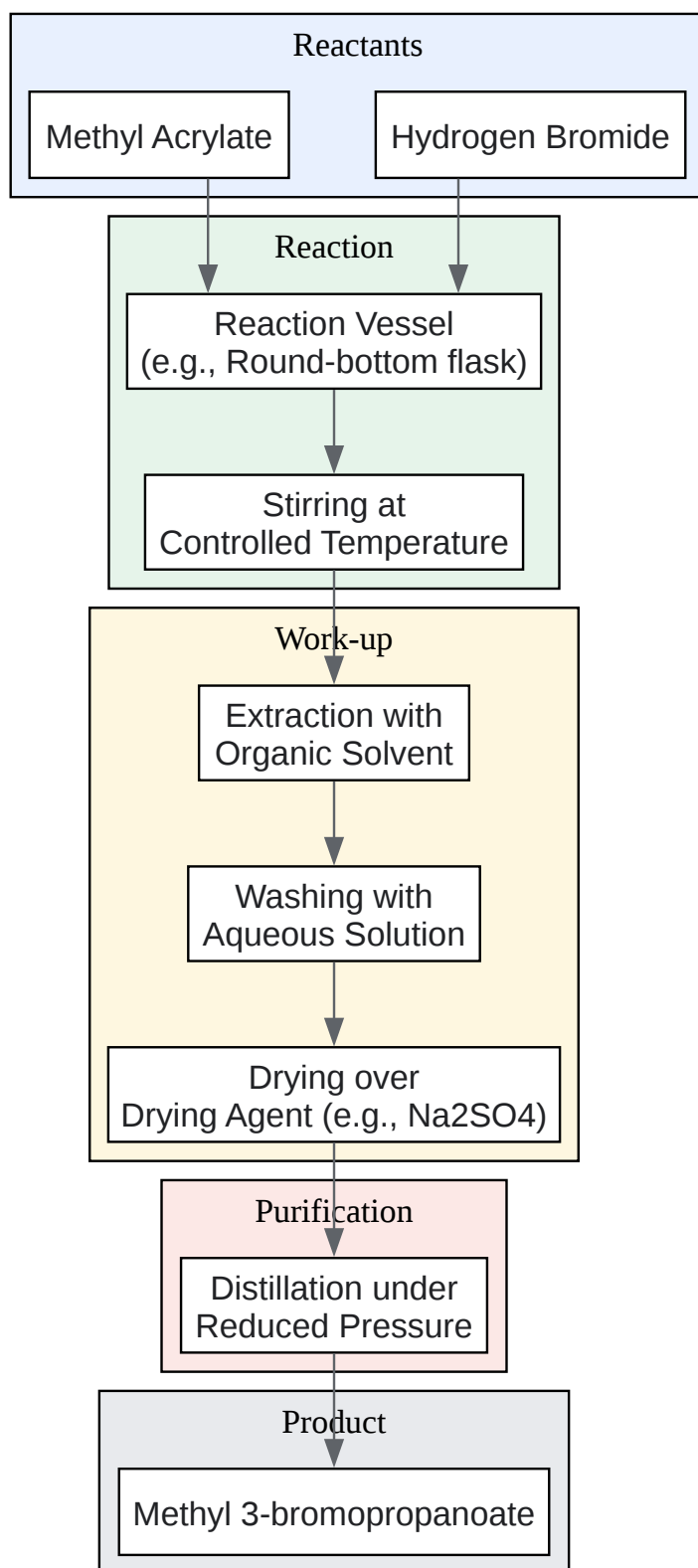
- Abbe refractometer
- Constant temperature water bath

Procedure:

- Ensure the prisms of the Abbe refractometer are clean and dry.
- Calibrate the instrument using a standard sample with a known refractive index (e.g., distilled water).
- Place a few drops of **Methyl 3-bromopropanoate** onto the surface of the prism.
- Close the prisms and allow the sample to equilibrate to the desired temperature (typically 20°C), which can be maintained by a circulating water bath.
- Look through the eyepiece and adjust the control to bring the dividing line between the light and dark fields into sharp focus on the crosshairs.
- Read the refractive index value from the scale.

## Experimental Workflow Visualization

The following diagram illustrates a typical laboratory synthesis of **Methyl 3-bromopropanoate**. One common method involves the reaction of methyl acrylate with hydrogen bromide.[\[16\]](#)



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Caption: Synthesis workflow for **Methyl 3-bromopropanoate**.

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Email: [info@benchchem.com](mailto:info@benchchem.com)